

Discovery and history of Cyclohexyl methyl sulfide

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Compound of Interest

Compound Name: Cyclohexyl methyl sulfide

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Cyclohexyl Methyl Sulfide: A Technical Guide

An In-depth Examination of (Methylsulfanyl)cyclohexane for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclohexyl methyl sulfide, also known by its IUPAC name (methylsulfanyl)cyclohexane, is an aliphatic thioether with the chemical formula $C_7H_{14}S$.^[1] This compound consists of a cyclohexane ring bonded to a methyl group through a sulfur atom.^[1] Its molecular structure, combining a bulky, nonpolar cycloalkane with a polarizable sulfur-containing functional group, imparts a unique set of physicochemical properties that make it a subject of interest in various chemical and biological research domains.

With a molecular weight of approximately 130.25 g/mol, it is a colorless liquid at room temperature.^{[1][2]} While specific details of its initial discovery and synthesis are not extensively documented in historical literature, its study is emblematic of the broader development of organosulfur chemistry. This guide provides a comprehensive overview of its synthesis, properties, and known applications, with a focus on detailed experimental procedures and data for the research community.

History and Discovery

The specific historical details surrounding the first synthesis and discovery of **cyclohexyl methyl sulfide** are not well-documented in readily accessible scientific literature. However, its synthesis falls under the classic methods of thioether preparation, which have been established for over a century. The development of synthetic routes to simple aliphatic sulfides is rooted in the fundamental principles of nucleophilic substitution, with foundational methods like the Williamson ether synthesis being adapted for sulfur nucleophiles (thiolates). It is likely that **cyclohexyl methyl sulfide** was first prepared as part of broader investigations into the reactivity of thiols and the synthesis of various organosulfur compounds.

Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of **cyclohexyl methyl sulfide** are crucial for its identification, purification, and application in various experimental settings. The following tables summarize key quantitative data for this compound.

Table 1: Physicochemical Properties of Cyclohexyl Methyl Sulfide

| Property | Value | Reference(s) |
|--|----------------------------------|--------------|
| CAS Number | 7133-37-1 | [3][4][5] |
| Molecular Formula | C ₇ H ₁₄ S | [3][4][5] |
| Molecular Weight | 130.25 g/mol | [1][2] |
| Appearance | Clear, colorless liquid | [4] |
| Boiling Point | 183.2 °C (estimated at 760 mmHg) | |
| Refractive Index (n ²⁰ _D) | 1.4930 - 1.4980 | [4] |
| Water Solubility | 173.5 mg/L at 25°C | [3][5][6] |
| Solubility | Soluble in alcohol | [3][5][6] |

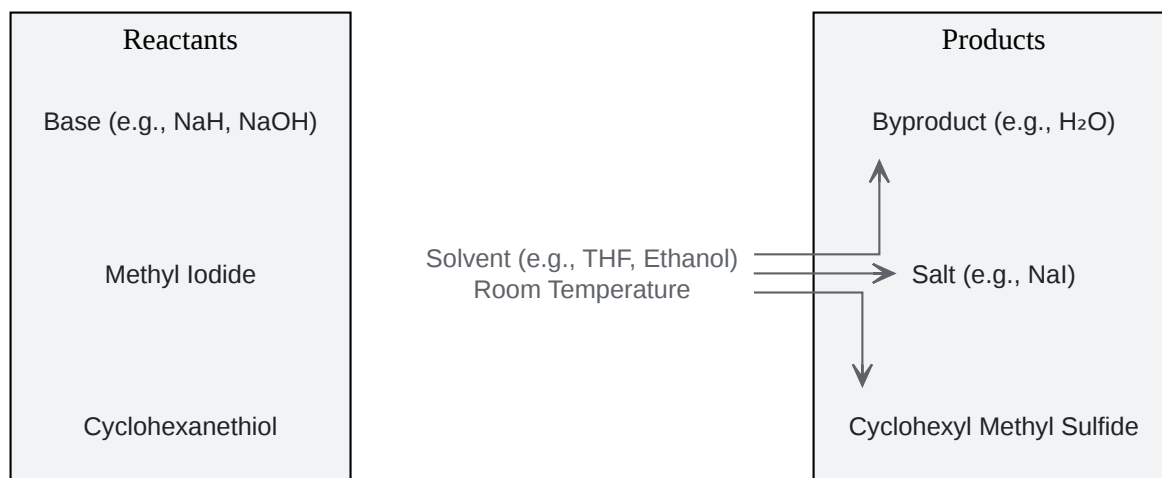
Table 2: Spectroscopic Data for Cyclohexyl Methyl Sulfide

| Spectroscopy Type | Key Data Points | Reference(s) |
|------------------------------------|--|---------------------|
| ^{13}C NMR | Data sourced from J. Org. Chem. 1976, 41, 3899 | [7] |
| δ 47.1 (C-S) | [7] | |
| δ 33.9 (C2, C6) | [7] | |
| δ 26.3 (C3, C5) | [7] | |
| δ 26.0 (C4) | [7] | |
| δ 15.0 (S-CH ₃) | [7] | |
| Mass Spectrometry (EI) | Major m/z peaks and relative intensities | [8] |
| m/z 130 (M ⁺) | [8] | |
| m/z 87 | [8] | |
| m/z 82 | [8] | |
| m/z 67 | [8] | |
| m/z 55 | [8] | |
| m/z 41 | [8] | |

Synthesis and Experimental Protocols

The most common and straightforward method for the synthesis of **cyclohexyl methyl sulfide** is the S-alkylation of cyclohexanethiol with a methylating agent, such as methyl iodide, in the presence of a base. This reaction is a variation of the Williamson ether synthesis, adapted for thioether formation.

General Synthetic Scheme



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Caption: General reaction scheme for the synthesis of **Cyclohexyl Methyl Sulfide**.

Detailed Experimental Protocol: Synthesis via S-Alkylation

This protocol describes the synthesis of **cyclohexyl methyl sulfide** from cyclohexanethiol and methyl iodide using sodium hydroxide as the base in a biphasic solvent system.

Materials:

- Cyclohexanethiol
- Methyl Iodide (CH₃I)
- Sodium Hydroxide (NaOH)
- Ethanol
- Water

- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

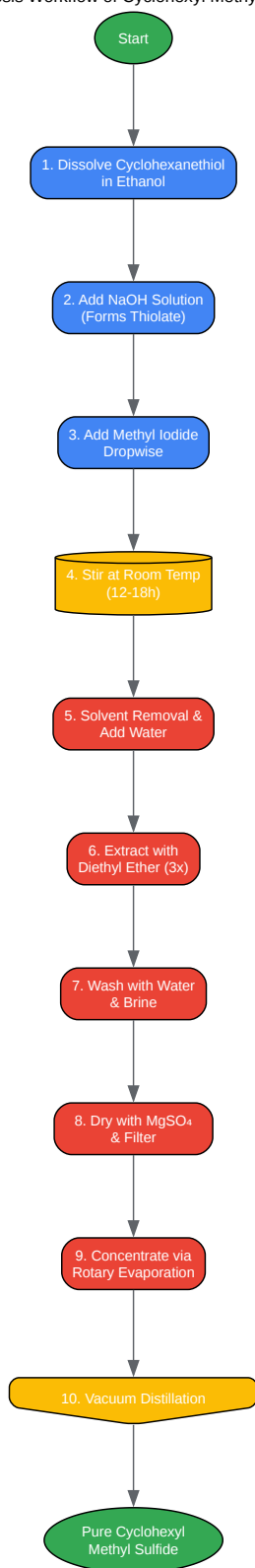
Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve cyclohexanethiol (e.g., 0.1 mol, 11.62 g) in 100 mL of ethanol.
- **Base Addition:** In a separate beaker, prepare a solution of sodium hydroxide (e.g., 0.11 mol, 4.4 g) in 20 mL of water. Cool this solution in an ice bath and then add it dropwise to the stirred solution of cyclohexanethiol. Stir for 15 minutes to ensure the formation of the sodium cyclohexanethiolate salt.
- **Alkylation:** To the resulting mixture, add methyl iodide (e.g., 0.11 mol, 15.61 g, 6.88 mL) dropwise at room temperature. A white precipitate of sodium iodide may form upon addition.
- **Reaction:** Stir the reaction mixture at room temperature for 12-18 hours to ensure complete reaction. The progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup - Quenching and Extraction:**
 - Once the reaction is complete, reduce the volume of the solvent using a rotary evaporator.
 - Add 100 mL of water to the residue and transfer the mixture to a separatory funnel.

- Extract the aqueous layer three times with 50 mL portions of diethyl ether.
- Combine the organic extracts.
- Washing: Wash the combined organic layers sequentially with 50 mL of water and 50 mL of saturated brine solution to remove any remaining impurities.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter off the drying agent, and concentrate the filtrate using a rotary evaporator to yield the crude product.
- Purification: The crude **cyclohexyl methyl sulfide** can be purified by vacuum distillation to obtain a clear, colorless liquid.

Experimental Workflow Diagram

Synthesis Workflow of Cyclohexyl Methyl Sulfide



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Caption: Step-by-step workflow for the laboratory synthesis of **Cyclohexyl Methyl Sulfide**.

Applications and Biological Relevance

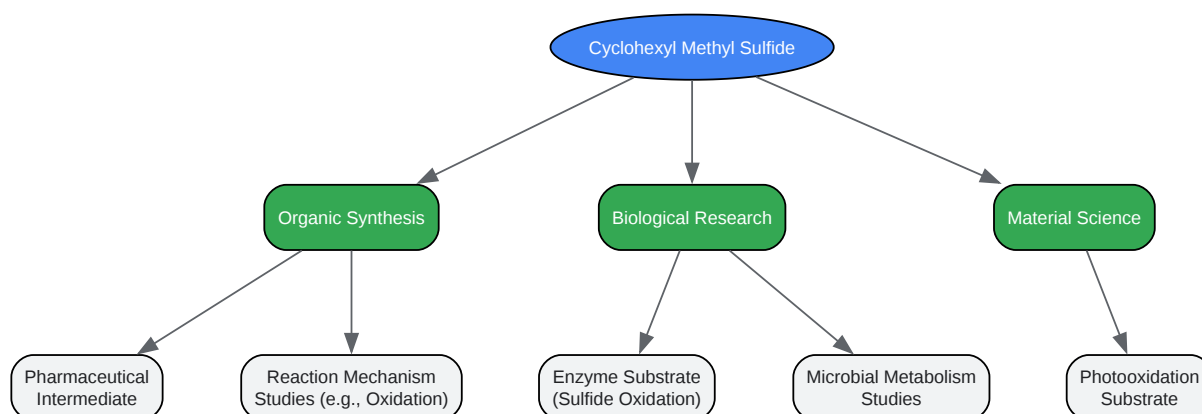
Cyclohexyl methyl sulfide serves as a versatile intermediate and substrate in several areas of chemical and biological research.

- **Pharmaceutical Intermediate:** It is utilized as a building block in the synthesis of more complex pharmaceutical compounds, contributing to drug discovery and development pipelines.^[1]
- **Chemical Research:** The compound is employed in studies of organic synthesis and reaction mechanisms, particularly those involving organosulfur compounds.^[1] Its sulfur atom can be oxidized to form the corresponding sulfoxide and sulfone, making it a model substrate for studying oxidation reactions.^[1]
- **Biological Studies:** **Cyclohexyl methyl sulfide** has been used as a substrate in research focused on microbial metabolism and the activity of enzymes involved in sulfide oxidation.^[1] These studies can provide insights into metabolic pathways for sulfur-containing molecules.^[1]
- **Photocatalysis:** It has been used as a model aliphatic substrate in visible-light-driven photooxidation reactions, demonstrating high-yield conversion without over-oxidation.^[1]

Signaling Pathways and Drug Development

Currently, there is no substantial evidence to suggest that **cyclohexyl methyl sulfide** is directly involved in specific cellular signaling pathways as a modulator or signaling molecule itself. Its primary role in a drug development context is as a synthetic intermediate.^[1] The introduction of the cyclohexyl methyl thioether moiety can influence the lipophilicity, metabolic stability, and binding characteristics of a parent drug molecule. Therefore, its utility lies in the field of medicinal chemistry as a structural component rather than a pharmacologically active agent in its own right.

The logical relationship of its utility in research is summarized in the following diagram.



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Caption: Logical relationships of **Cyclohexyl Methyl Sulfide**'s research applications.

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References

- 1. Buy Cyclohexyl methyl sulfide | 7133-37-1 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Cyclohexyl methyl sulfide, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. Cyclohexyl methyl sulfide, 97% | Fisher Scientific [fishersci.ca]
- 6. CYCLOHEXYL METHYL SULFIDE | 7133-37-1 [chemicalbook.com]
- 7. (Methylthio)cyclohexane | C₇H₁₄S | CID 81553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Cyclohexane, (methylthio)- [webbook.nist.gov]

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